

# An In-depth Technical Guide to Benzoyl Cyanide (CAS 613-90-1)

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## Compound of Interest

Compound Name: Benzoyl cyanide

Cat. No.: B1222142

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## Introduction

**Benzoyl cyanide** ( $C_8H_5NO$ ), also known as phenylglyoxylonitrile, is an aromatic alpha-ketonitrile with the CAS Registry Number 613-90-1. This compound features both a benzoyl group and a cyano group, making it a bifunctional and highly versatile building block in organic synthesis. Its unique reactivity has established it as a valuable intermediate in the production of a wide range of chemical products, including pharmaceuticals and agrochemicals such as herbicides. This technical guide provides a comprehensive overview of the core properties, synthesis, reactivity, and safety protocols associated with **benzoyl cyanide**.

## Physicochemical and Spectral Properties

**Benzoyl cyanide** is typically a white or colorless to light yellow solid at room temperature. It is soluble in various organic solvents like ethanol, ether, methanol, acetone, and chloroform, but it is only slightly soluble in water, in which it also tends to decompose.

Table 1: Physicochemical Properties of **Benzoyl Cyanide**

Property	Value	References
CAS Number	613-90-1	[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO	[1]
Molecular Weight	131.13 g/mol	[1]
Appearance	White or Colorless to Light yellow powder, lump, or solid	[1]
Melting Point	28 - 34 °C	[2]
Boiling Point	206 - 209 °C (at 760 mmHg) 113 - 117 °C (at 43 mbar) 96 °C (at 2 kPa)	[2]
Density	1.106 g/mL at 25 °C	[2]
Flash Point	84 °C (183.2 °F) - closed cup	[2]
Vapor Pressure	0.243 mmHg at 25 °C	
Refractive Index (n <sub>D</sub> )	1.5303 at 26 °C	

Table 2: Spectral Data for **Benzoyl Cyanide**

Spectrum Type	Key Characteristics	References
$^1\text{H}$ NMR	Aromatic protons (multiplet) typically observed in the range of $\delta$ 7.4-8.2 ppm.	<a href="#">[2]</a> <a href="#">[3]</a>
$^{13}\text{C}$ NMR	Characteristic peaks for the carbonyl carbon (~166 ppm), nitrile carbon (~112 ppm), and aromatic carbons (129-137 ppm) are expected.	<a href="#">[1]</a> <a href="#">[2]</a>
IR Spectroscopy	Strong absorption bands are expected for the $\text{C}\equiv\text{N}$ stretch (around $2227\text{ cm}^{-1}$ ) and the $\text{C}=\text{O}$ stretch (around $1678\text{ cm}^{-1}$ ).	<a href="#">[2]</a>
Mass Spectrometry	The molecular ion peak ( $\text{M}^+$ ) is observed at $m/z$ 131. A prominent fragment is the benzoyl cation ( $[\text{C}_6\text{H}_5\text{CO}]^+$ ) at $m/z$ 105, resulting from the loss of the cyanide radical.	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

**Benzoyl cyanide** can be synthesized through several routes, most commonly involving the reaction of benzoyl chloride with a cyanide salt. Below are two detailed experimental protocols.

### Experimental Protocol 1: Synthesis from Benzoyl Chloride and Cuprous Cyanide

This classic method is adapted from Organic Syntheses.

Methodology:

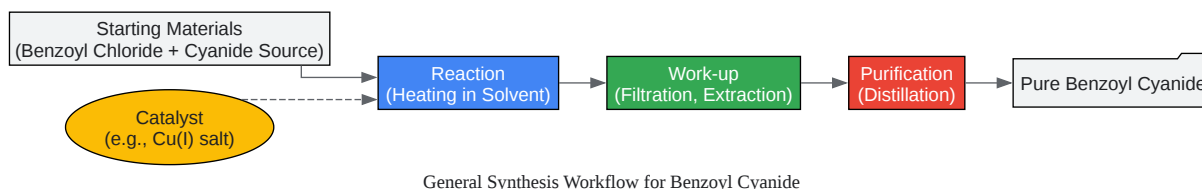
- Preparation: In a 500-mL distilling flask equipped with a thermometer, place 110 g (1.2 moles) of cuprous cyanide (dried at 110°C for 3 hours).
- Reaction: Add 143 g (1.02 moles) of purified benzoyl chloride to the flask. Shake the flask to ensure the cuprous cyanide is thoroughly moistened.
- Heating: Place the flask in an oil bath preheated to 145–150°C. Raise the bath temperature to 220–230°C and maintain this temperature for 1.5 hours.
- Work-up: After the reaction period, allow the flask to cool. The product, crude **benzoyl cyanide**, is then isolated.
- Purification: Purify the crude product by fractional distillation under reduced pressure. Collect the fraction boiling at 208–209°C / 745 mm. The distillate solidifies into colorless crystals. The typical yield is 60–65%.

## Experimental Protocol 2: High-Yield Synthesis using a Copper(I) Catalyst

This improved method, described in U.S. Patent 4,113,773, provides higher yields and purity by avoiding the formation of dimers.

### Methodology:

- Preparation: In a reaction vessel, create a mixture of 1 mole of benzoyl chloride, an alkali cyanide (such as sodium cyanide), a carboxylic acid nitrile (e.g., acetonitrile) as a solvent, and a catalytic amount of a copper(I) salt (e.g., copper(I) cyanide).
- Reaction: Heat the stirred mixture to a temperature between 90°C and 130°C. Maintain the reaction for approximately 3 hours.
- Work-up: Cool the mixture to 15°C. The precipitated salts (primarily sodium chloride) are removed by filtration and washed with a small amount of an inert solvent like xylene.
- Purification: The filtrate is subjected to fractional distillation under reduced pressure to yield pure **benzoyl cyanide**. This process typically achieves yields of 90% or higher.



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### General Synthesis Workflow

## Chemical Reactivity and Applications

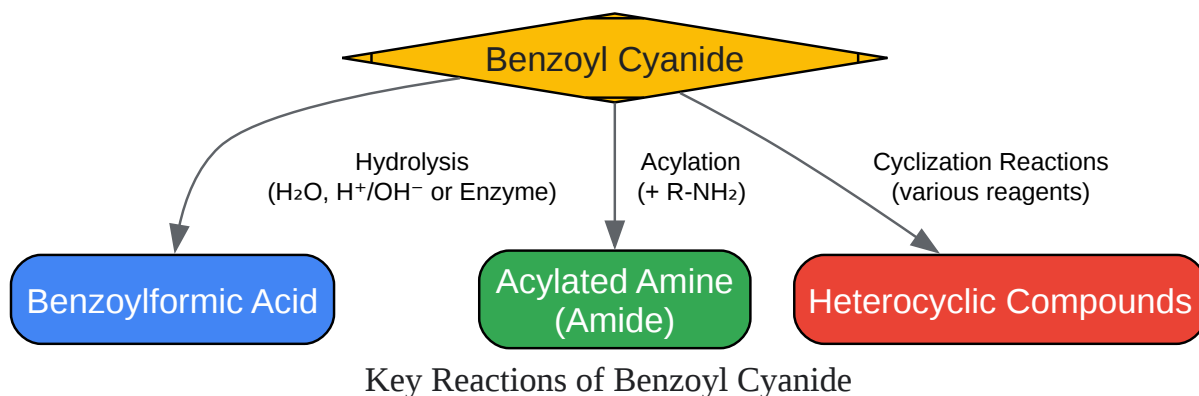
The dual functionality of **benzoyl cyanide** makes it a reactive intermediate for various transformations.

- **Acylation:** It serves as an efficient reagent for the selective acylation of amino compounds. This is particularly useful in peptide synthesis and for creating amide bonds under mild conditions.
- **Hydrolysis:** **Benzoyl cyanide** can be hydrolyzed to produce benzoylformic acid. This transformation can be achieved chemically or enzymatically, for instance, using nitrile hydratase from *Rhodococcus* species.<sup>[2]</sup>
- **Reduction:** The mechanism of electroreduction of **benzoyl cyanide** has been studied in various solvents.<sup>[2]</sup>
- **Intermediate for Heterocycles:** It is a precursor for synthesizing various nitrogen-containing heterocyclic compounds, which are common scaffolds in drug discovery.

Its primary applications are in the chemical industry as an intermediate for:

- **Agrochemicals:** Used in the synthesis of herbicides and other plant protection agents.
- **Pharmaceuticals:** A building block for various active pharmaceutical ingredients (APIs).

- Research: A valuable reagent in academic and industrial research for developing new synthetic methodologies.



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#### Key Chemical Reactions

## Safety and Toxicology

**Benzoyl cyanide** is highly toxic and requires careful handling with appropriate safety measures in a laboratory or industrial setting.

Table 3: GHS Hazard Information

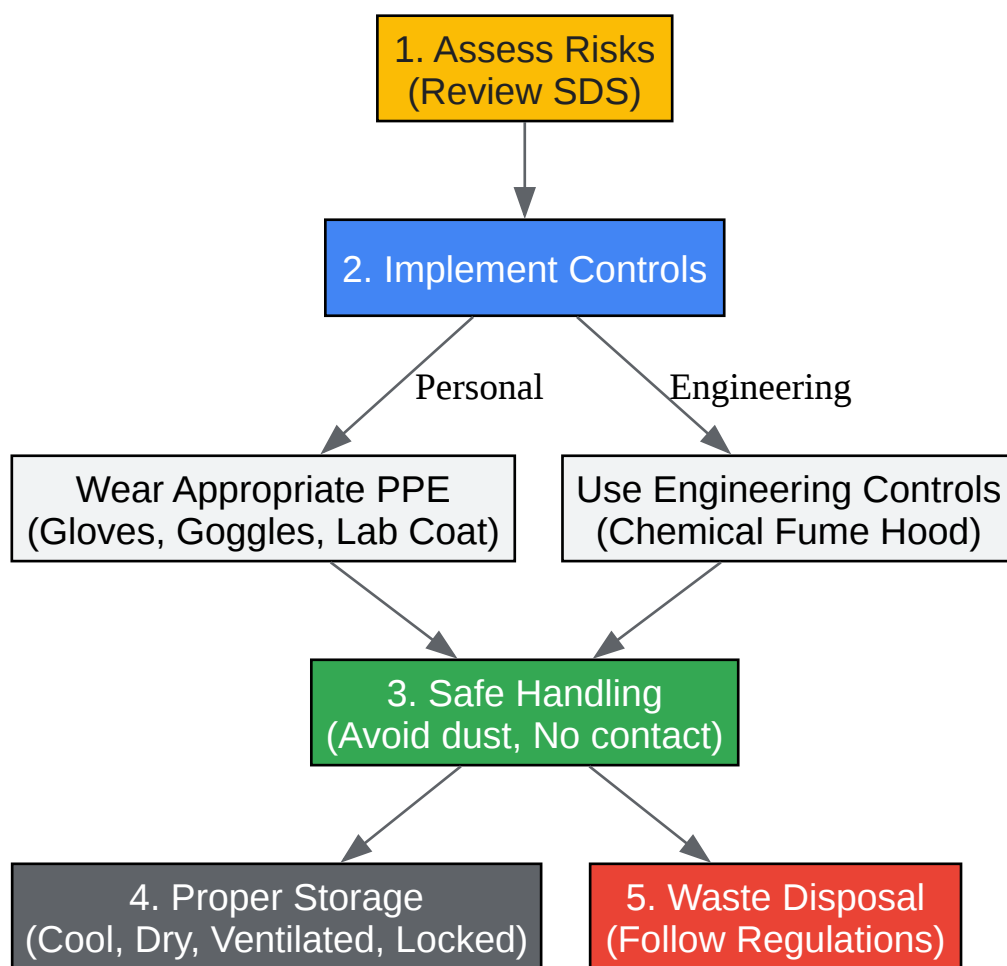
Category	Information
Pictogram	GHS06 (Skull and Crossbones)
Signal Word	Danger
Hazard Statements	H300: Fatal if swallowed. H311 + H331: Toxic in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H400: Very toxic to aquatic life.
Precautionary Statements	P261, P273, P280, P301 + P310, P391, P403 + P233, P405

Table 4: Acute Toxicity Data

Route	Species	Value	References
Oral LD50	Rat	37.6 mg/kg	

## Experimental Protocol: Safe Handling Procedures

- Engineering Controls: All work with **benzoyl cyanide** must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
  - Eye Protection: Use chemical safety goggles and a face shield.
  - Body Protection: Wear a lab coat. Ensure no skin is exposed.
  - Respiratory Protection: For situations with inadequate ventilation, a respirator with appropriate cartridges (e.g., type P2) is mandatory.
- Handling: Avoid creating dust. Do not get in eyes, on skin, or on clothing. Wash hands and exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Store locked up and away from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents. The compound is moisture-sensitive.
- Spills and Disposal: In case of a spill, evacuate the area. Use a spark-proof tool and non-combustible absorbent material for cleanup. Dispose of waste in accordance with local, state, and federal regulations. Do not empty into drains.



Safe Handling Workflow for Benzoyl Cyanide

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### Laboratory Safety Workflow

## Conclusion

**Benzoyl cyanide** is a chemical of significant industrial and research importance due to its versatile reactivity. Its role as a key intermediate in the synthesis of pharmaceuticals and agrochemicals underscores its value. However, its high toxicity necessitates strict adherence to safety protocols to ensure the well-being of researchers and professionals. A thorough understanding of its properties, synthetic methods, and handling requirements, as outlined in this guide, is essential for its safe and effective use.



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## References

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